

# A Comprehensive Technical Guide to the Safe Handling of 4-Oxoheptanoic Acid

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## Compound of Interest

Compound Name: 4-Oxoheptanoic acid

Cat. No.: B1336091

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide on the safety and handling precautions for **4-Oxoheptanoic acid** (CAS No. 924-97-0). Given the limited availability of a comprehensive safety data sheet, this guide synthesizes available information and provides general best practices for handling keto acids in a research and development setting. It is imperative that users of this chemical conduct a thorough risk assessment prior to its use.

## Hazard Identification and Classification

**4-Oxoheptanoic acid** is classified as a harmful irritant. The GHS classification and associated precautionary statements are summarized below.

GHS Hazard Pictogram:

 alt text

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)

- H335: May cause respiratory irritation.[1]

#### Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1]
- P264: Wash hands thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/protective clothing and eye/face protection.[1]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- P302+P352: IF ON SKIN: Wash with plenty of water and soap.[1]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P362+P364: Take off contaminated clothing and wash it before reuse.[1]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[1]

## Physical and Chemical Properties

A summary of the available physical and chemical data for **4-Oxoheptanoic acid** is presented in the table below. It is important to note that some of this data is predicted and has not been experimentally confirmed.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1][2][3][4][5]
Molecular Weight	144.17 g/mol	[1][3][4][5]
Physical State	Solid	[1]
Purity	≥97%	[1][3]
CAS Number	924-97-0	[1][2][3][4][5][6]
Melting Point	Not available	
Boiling Point	Not available	
Density	Not available	
Solubility	Not available	

## Toxicological Information

Detailed toxicological studies for **4-Oxoheptanoic acid** are not readily available. The hazard statements indicate that it is an irritant to the skin, eyes, and respiratory system. The general toxicological profile for keto acids suggests that they should be handled with care, assuming they may be harmful.

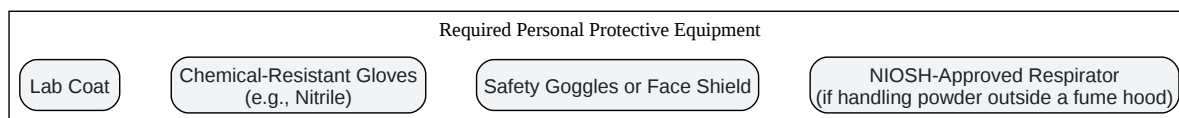
Metric	Value	Species	Route
LD50 (Oral)	Not available		
LD50 (Dermal)	Not available		
LC50 (Inhalation)	Not available		

## Experimental Protocols: Safe Handling Procedures

Due to its irritant nature, strict adherence to safety protocols is essential when handling **4-Oxoheptanoic acid**. The following procedures are based on general best practices for laboratory chemicals.

## Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling chemical compounds is provided below.



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Required PPE for safe handling of chemical compounds.

Eye Protection: Wear chemical safety goggles or a face shield approved under appropriate government standards. Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use and use proper glove removal technique to avoid skin contact. Body Protection: Wear a lab coat or other protective clothing. Respiratory Protection: If handling as a powder that may become airborne, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

## Engineering Controls

Ventilation: Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form to avoid dust formation and inhalation. Safety Equipment: Ensure that eyewash stations and safety showers are in close proximity to the workstation.

## General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling and before breaks.
- Do not eat, drink, or smoke in the laboratory.

## Storage and Disposal

Proper storage and disposal are crucial to maintain the integrity of the compound and ensure safety.

**Storage:** Store in a tightly closed container in a dry and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents. **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

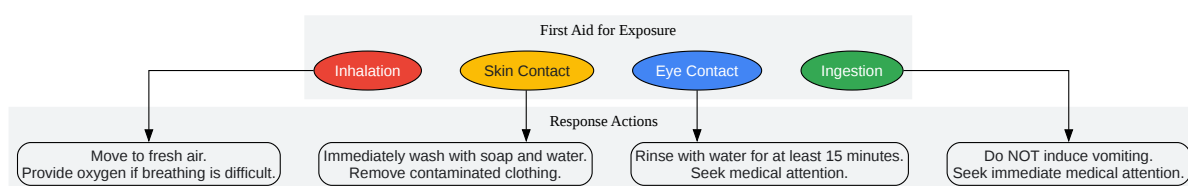
## Accidental Release and First Aid Measures

### Accidental Release

**Personal Precautions:** Use personal protective equipment. Avoid dust formation. Ensure adequate ventilation. Evacuate personnel to safe areas. **Environmental Precautions:** Do not let the product enter drains. **Containment and Cleanup:** For a solid spill, carefully sweep up the material to avoid creating dust and place it in a sealed container for disposal. Decontaminate the spill area thoroughly.

### First Aid Measures

The following diagram illustrates the general first aid procedures for chemical exposure.



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First aid procedures for chemical exposure.

**Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Consult a physician. **Skin Contact:** Immediately wash the

affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists. Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, also under the eyelids. Seek immediate medical attention. Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

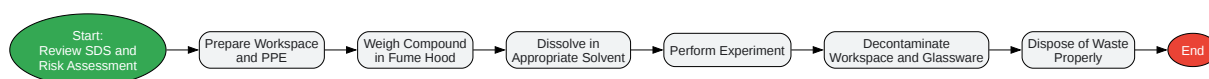
## Fire-Fighting Measures

Specific fire-fighting data for **4-Oxoheptanoic acid** is not available. The following are general guidelines for organic solids.

Measure	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions.
Protective Equipment	Wear self-contained breathing apparatus and protective clothing to prevent contact with skin and eyes.

## General Experimental Workflow

The following diagram outlines a general workflow for the safe use of a chemical compound in a laboratory setting.



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General experimental workflow for using a chemical compound.

Disclaimer: The information provided in this document is intended for guidance and is based on available data and general laboratory safety principles. A comprehensive Safety Data Sheet (SDS) for **4-Oxoheptanoic acid** with experimentally determined values was not available at the time of publication. It is crucial to conduct a thorough risk assessment before handling this chemical and to consult with your institution's safety office. The toxicological properties of this compound have not been fully investigated.

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